

Technical Support Center: 2-Nitroethanol Safe Handling and Storage

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Compound of Interest

Compound Name: 2-Nitroethanol

Cat. No.: B1329411

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Nitroethanol**. Please consult this guide for troubleshooting and frequently asked questions regarding your experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Visible change in liquid color (darkening) or formation of solids.	Decomposition of 2-Nitroethanol, possibly due to exposure to heat, light, or contaminants.	Do not use. Treat as hazardous waste and dispose of according to your institution's protocols. Review storage conditions to ensure they meet recommendations.
Pungent odor detected in the laboratory.	Improper sealing of the container or a spill.	Immediately check the container seal. If the seal is compromised, tighten it or transfer the contents to a new, appropriate container in a fume hood. If a spill is suspected, follow the spill cleanup procedures outlined below. Ensure adequate ventilation.
Skin or eye irritation after handling.	Direct contact with 2-Nitroethanol due to inadequate Personal Protective Equipment (PPE) or improper handling techniques.	Immediately follow first aid procedures. For skin contact, wash the affected area with plenty of soap and water. [1] [2] For eye contact, rinse cautiously with water for at least 15-20 minutes. [3] Seek immediate medical attention. [1] [2] [3] Review and reinforce PPE protocols with all lab personnel.
Unexpected vigorous reaction or fuming upon addition of a reagent.	Incompatibility of 2-Nitroethanol with the added substance.	In a controlled and safe manner, cease the addition of the reagent. If the reaction is escalating, evacuate the immediate area and follow emergency procedures. 2-Nitroethanol is incompatible

with strong bases, strong oxidizing agents, acid chlorides, and acid anhydrides.

[2][4][5][6][7]

Frequently Asked Questions (FAQs)

What are the primary hazards associated with **2-Nitroethanol**?

2-Nitroethanol is a hazardous chemical that can cause skin, eye, and respiratory irritation.[2][4][5][6] It may be harmful if inhaled, ingested, or absorbed through the skin.[2][5][6] A significant hazard is its potential for violent decomposition upon heating and the risk of explosion during vacuum distillation.[2][5][6][7] Upon decomposition, it can emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).[2][5][6]

What are the proper storage conditions for **2-Nitroethanol**?

To ensure its stability and safety, **2-Nitroethanol** should be stored in a cool, dry, dark, and well-ventilated area in a tightly sealed container.[1][3][4] The recommended storage temperature is between 2-8°C under an inert atmosphere.[4] It is crucial to store it away from incompatible materials, heat, and any potential ignition sources.[1][4]

What personal protective equipment (PPE) is required when handling **2-Nitroethanol**?

All handling of **2-Nitroethanol** should be conducted in a chemical fume hood.[1] The following PPE is mandatory:

- Eye Protection: Chemical splash goggles or a face shield.[1][3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[1][3]
- Body Protection: A lab coat or chemical-resistant apron.[1]
- Respiratory Protection: For operations with a higher risk of aerosol generation, a NIOSH-approved respirator with an organic vapor/acid gas cartridge is recommended.[2]

What materials are incompatible with **2-Nitroethanol**?

2-Nitroethanol is incompatible with several classes of chemicals, and mixing can lead to hazardous reactions. Avoid contact with:

- Strong oxidizing agents[2][5][6][7]
- Strong bases[2][4][5][6][7]
- Acid chlorides[2][5][6][7]
- Acid anhydrides[2][5][6][7]

What is the correct procedure for cleaning up a **2-Nitroethanol** spill?

In the event of a small spill, follow these steps:

- Remove all sources of ignition from the area.[1][5]
- Wearing appropriate PPE, use an inert absorbent material, such as absorbent paper, to soak up the spill.[1][3][5]
- Place the contaminated absorbent material and any contaminated clothing into a sealed, vapor-tight plastic bag for proper disposal as hazardous waste.[1][5]
- Wash the contaminated surface with 60-70% ethanol followed by a thorough wash with soap and water.[1][2][5]
- Ensure the area is verified as clean by a safety officer before re-entering.[1][2][5]

What should I do in case of accidental exposure?

Immediate action is critical in case of exposure:

- Inhalation: Move the individual to fresh air immediately.[3][4] If they feel unwell, call a poison center or doctor.[4]
- Skin Contact: Immediately wash the affected skin with plenty of soap and water.[1][3] If skin irritation occurs, seek medical advice.[4]

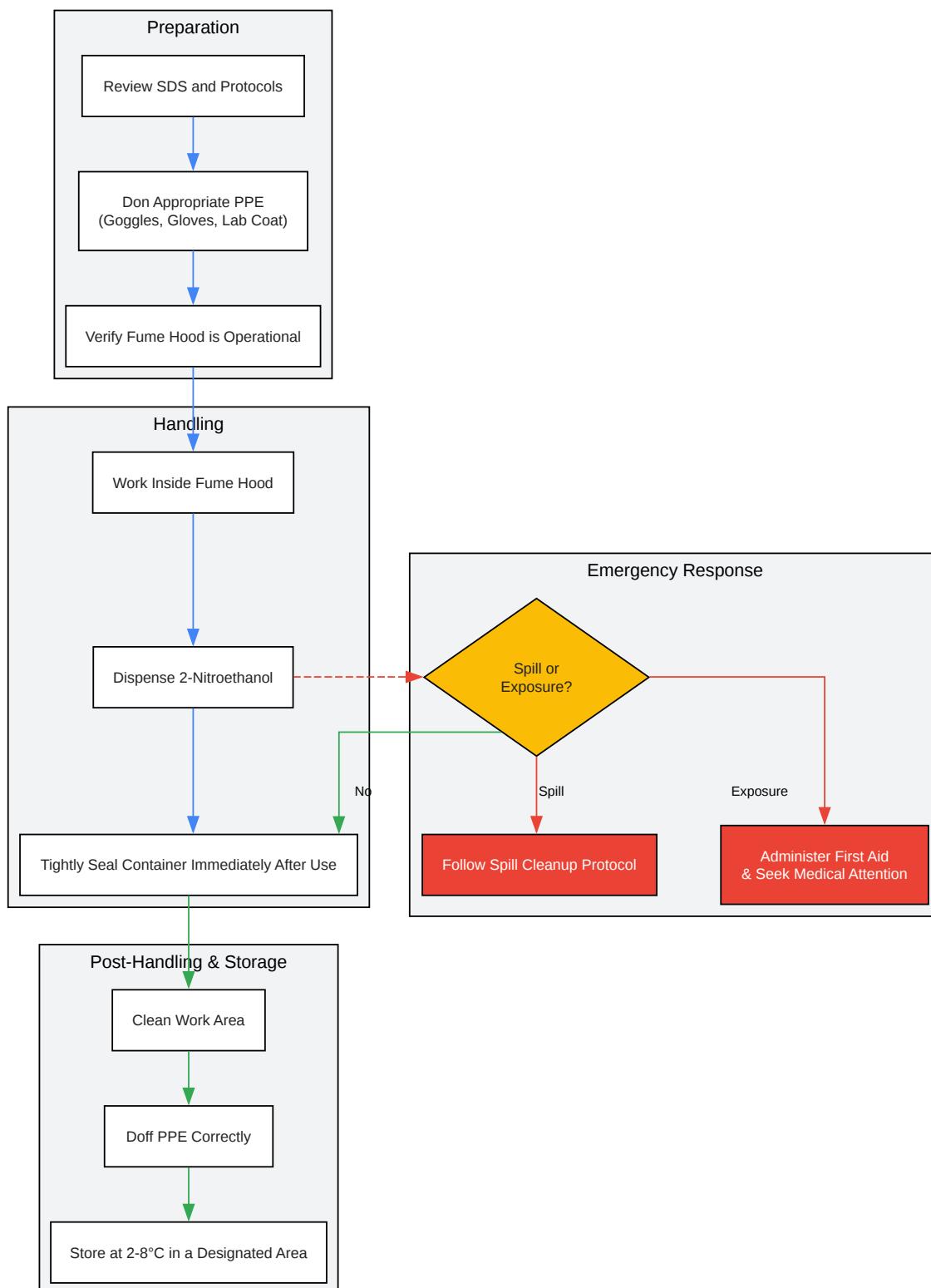
- Eye Contact: Rinse cautiously with water for at least 15-20 minutes, removing contact lenses if present and easy to do so.[3][4] Seek immediate medical attention.[1][3][4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3]

Quantitative Data Summary

Property	Value	Source
Appearance	Clear yellow to dark brown-red liquid	[4]
Odor	Pungent	[4][5]
Storage Temperature	2-8°C (under inert atmosphere)	[4]
Boiling Point	~194-197 °C at 765 mmHg	[7]
Melting Point	~ -80 °C	[7]
Flash Point	> 112 °C	[5]
Decomposition Onset (Exotherm 1)	164 °C	[8]
Decomposition Onset (Exotherm 2)	219 °C (with significant pressure increase)	[8]

Experimental Workflow: Safe Handling of 2-Nitroethanol

Workflow for Safe Handling of 2-Nitroethanol

[Click to download full resolution via product page](#)**Caption: Logical workflow for the safe handling of **2-Nitroethanol**.**

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